

# ZONYL FS-300: A Technical Guide to its Chemical Structure, Properties, and Applications

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## Compound of Interest

Compound Name: ZONYL FS-300

Cat. No.: B1180619

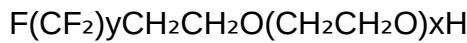
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For Researchers, Scientists, and Drug Development Professionals

**ZONYL FS-300** is a non-ionic, telomer-based fluorosurfactant known for its exceptional ability to reduce surface tension in aqueous systems.<sup>[1]</sup> Developed by DuPont, this surfactant is widely utilized in various industrial and research applications for its excellent wetting, spreading, and leveling properties.<sup>[1][2]</sup> It is a water-soluble and solvent-free formulation, making it compatible with a wide range of other surfactants.<sup>[1][3]</sup>

## Core Chemical Identity and Structure

**ZONYL FS-300** is not a single chemical entity but rather a mixture of ethoxylated fluorotelomer alcohols. Its general chemical structure is represented by the formula:



Where:

- $F(CF_2)_y$  constitutes the hydrophobic, perfluorinated "tail" of the surfactant. The synthesis process, known as telomerization, results in a distribution of fluorinated chain lengths. For commercial fluorotelomer ethoxylates like **ZONYL FS-300**, the perfluoroalkyl chain (composed of 'y'  $CF_2$  units) typically ranges from 6 to 10 carbon atoms.<sup>[4]</sup>
- $CH_2CH_2O(CH_2CH_2O)_xH$  forms the hydrophilic, polyethylene glycol "head." The 'x' represents the number of ethylene oxide units, which also has a distribution, commonly between 0 and

13.[4]

The unique properties of **ZONYL FS-300** derive from the potent fluorophobic nature of its perfluorinated tail.[2] When added to water, these molecules migrate to the air-liquid interface, orienting their fluorocarbon tails away from the water. This forms a densely packed layer that disrupts the cohesive hydrogen bonds between water molecules, leading to a significant reduction in surface tension.[2]

## Physicochemical Properties

The quantitative properties of **ZONYL FS-300** are summarized in the table below. The product is typically supplied as a 40% by weight solution of the active surfactant in water.[3]

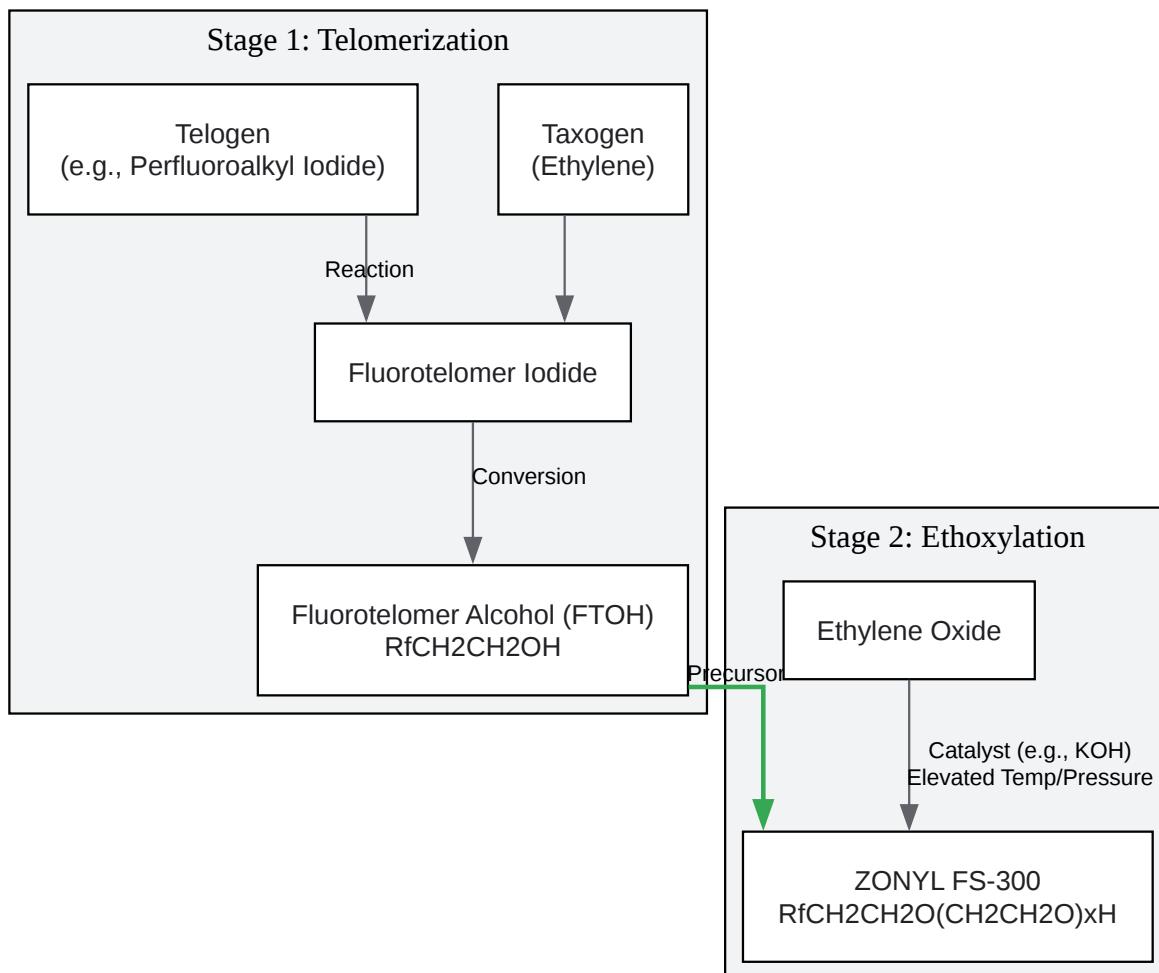
Property	Value	Source(s)
CAS Number	197664-69-0	[1]
Appearance	Clear yellow liquid	[3]
Type	Non-ionic Fluorosurfactant	[1][3]
Specific Gravity (at 25°C)	1.13	[3]
Density (at 20°C)	1.10 ± 0.05 g/mL	
Melting Point	-5 °C	
Boiling Point	100 °C (of aqueous solution)	
Critical Micelle Conc. (CMC)	0.9 µmol/L	[1]
Solubility	>40% in water; >2 wt% in IPA, methanol, acetone; 1 wt% in THF; Insoluble in toluene, n-heptane	[3]

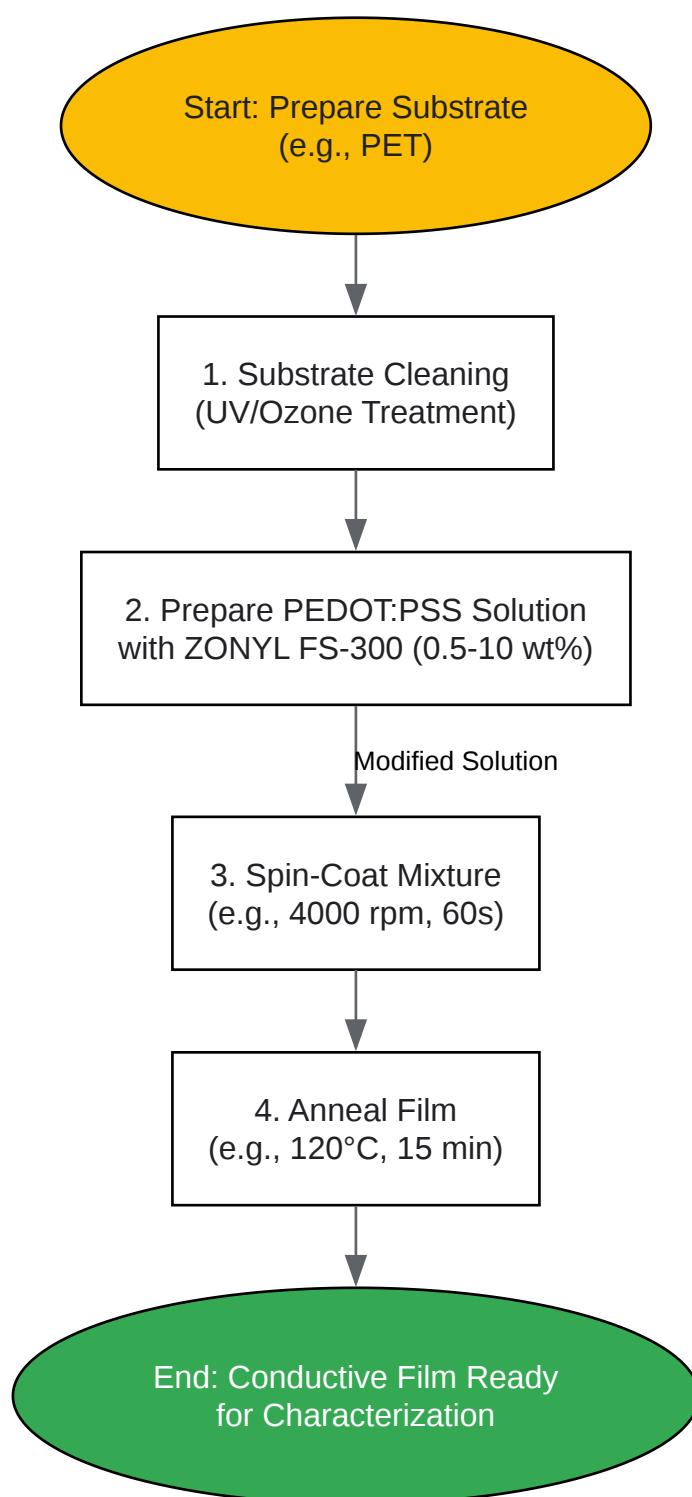
## Synthesis Pathway and Experimental Workflows

The production and application of **ZONYL FS-300** involve distinct chemical and procedural workflows. The following diagrams illustrate the general synthesis pathway and a common experimental protocol for one of its key applications.

## Synthesis of ZONYL FS-300

The synthesis is a two-stage process beginning with the creation of the fluorinated alcohol precursor, followed by the addition of the hydrophilic ethoxy chain.



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## References

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)